

# 1-(2-Chlorophenyl)-2,2,2-trifluoroethanone proper disposal procedures

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## Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-2,2,2-trifluoroethanone

CAS No.: 5860-95-7

Cat. No.: B1592166

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Topic: **1-(2-Chlorophenyl)-2,2,2-trifluoroethanone** Proper Disposal Procedures

## Executive Safety Directive

STOP & READ: Do NOT attempt to neutralize this chemical using basic solutions (e.g., Sodium Hydroxide, Sodium Bicarbonate).

- Critical Hazard: **1-(2-Chlorophenyl)-2,2,2-trifluoroethanone** is a trifluoromethyl ketone.<sup>[1]</sup> Upon contact with aqueous bases, it undergoes the Haloform Reaction, releasing Fluoroform (ngcontent-ng-c3230145110="" \_ngghost-ng-c1768664871="" class="inline ng-star-inserted"> ).
- Risk: Fluoroform is a potent greenhouse gas and a simple asphyxiant. In a closed waste container, this reaction can generate sufficient pressure to cause a vessel rupture or explosion.
- Immediate Action: Segregate strictly into Halogenated Organic Waste streams.

## Chemical Profile & Risk Assessment

Effective disposal requires understanding the specific physicochemical properties that dictate waste stream compatibility.

Property	Data	Operational Implication
Chemical Name	1-(2-Chlorophenyl)-2,2,2-trifluoroethanone	CAS: 112656-95-8
Molecular Formula		High Halogen Content (Cl + 3F)
Physical State	Liquid or Low-Melting Solid	May solidify in cool waste storage areas.[1]
Boiling Point	>180°C (Predicted)	Low volatility, but aerosols are hazardous.[1]
Reactivity Class	Electrophilic Ketone	Highly Reactive with nucleophiles (bases, amines). [1]
Waste Code	D001 (Ignitable), Halogenated	Requires high-temp incineration with scrubbing.[1]

## The Mechanistic Danger: Why Segregation is Vital

The trifluoromethyl group (

) is powerfully electron-withdrawing, making the carbonyl carbon highly electrophilic. Unlike standard ketones, this compound is susceptible to nucleophilic attack even by weak bases or water (forming hydrates).

The Haloform Cleavage Pathway:

[1]

- Outcome: The release of gaseous fluoroform ( ) in a sealed waste drum creates a "pressure bomb" scenario.

- Prevention: Ensure the waste stream pH is Neutral or slightly Acidic (pH 4-7). Never mix with alkaline waste streams (e.g., spent NaOH cleaning solutions).

## Step-by-Step Disposal Protocol

This protocol is designed to isolate the chemical from incompatible streams and prepare it for high-temperature incineration.

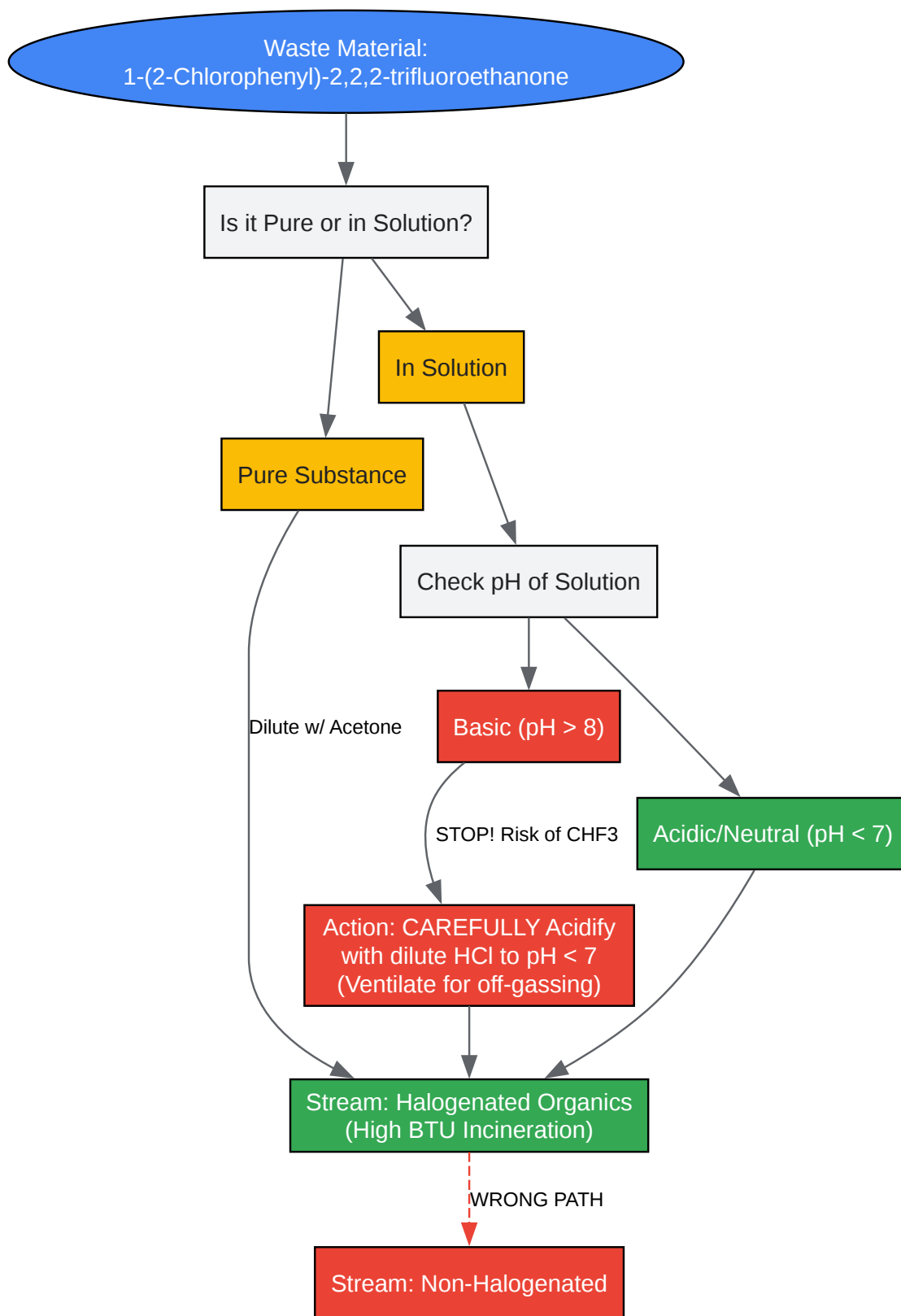
### Phase 1: Pre-Disposal Stabilization

- Check Phase & pH: Before pouring, verify the receiving waste container is Halogenated Organic Waste.
- Solvent Compatibility: If the material is neat (pure), dilute it with a compatible non-basic solvent (e.g., Dichloromethane, Ethyl Acetate, or Acetone) to prevent crystallization in the container.
- Quenching (Only if necessary for trace amounts): If you must clean glassware, rinse with Acetone first. Do not use alkaline detergent baths (like KOH/Isopropanol) for the initial clean.

### Phase 2: Packaging & Labeling

- Container Selection: Use High-Density Polyethylene (HDPE) or Glass containers.
  - Cap: Must be Polypropylene with a Teflon (PTFE) liner. Standard paper liners may degrade.
- Labeling: Apply a hazardous waste label with the following specific notations:
  - Contains: **1-(2-Chlorophenyl)-2,2,2-trifluoroethanone**<sup>[1][2][3]</sup>
  - Constituents: Fluorine, Chlorine<sup>[1][4][5][6][7]</sup>
  - Hazard: Irritant, DO NOT MIX WITH BASE<sup>[1]</sup>

### Phase 3: Waste Stream Selection (Decision Tree)



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Figure 1: Operational decision tree for segregating trifluoromethyl ketone waste. Note the critical intervention point for basic solutions.

## Emergency Spill Response

If a spill occurs outside a fume hood:

- Evacuate & Ventilate: The compound is a lachrymator (eye irritant) and respiratory irritant.
- PPE: Wear Nitrile gloves (double gloved recommended), safety goggles, and a lab coat.
- Absorb:
  - Use: Vermiculite, dry sand, or commercial organic spill pads.
  - Do NOT Use: Sodium Bicarbonate or "Acid Neutralizer" powders (often contain bases). These will trigger the haloform reaction and release gas.
- Disposal of Debris: Scoop absorbed material into a wide-mouth jar. Label as "Debris contaminated with Fluorinated Ketone."

## Regulatory & Environmental Context

Why Incineration? Standard wastewater treatment cannot degrade the Carbon-Fluorine (C-F) bond, one of the strongest in organic chemistry.

- Facility Requirement: The waste must be sent to a RCRA-permitted TSDF (Treatment, Storage, and Disposal Facility) capable of High-Temperature Incineration (>1100°C).[1]
- Scrubbing: The facility must have wet scrubbers to capture the Hydrogen Fluoride (HF) and Hydrogen Chloride (HCl) gases generated during combustion.

Compliance Check:

- EPA/RCRA: While not explicitly "U" or "P" listed, it is regulated under 40 CFR 261 as characteristic hazardous waste (Ignitable/Toxic).

- Halogen Load: Ensure your waste manifest declares "High Halogen Content" so the incinerator operator can adjust feed rates to prevent corrosion of their equipment.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11786, 2,2,2-Trifluoro-1-(2,4,6-trichlorophenyl)ethanone (Analogous Structure Safety Data). Retrieved from [[Link](#)]
- Master Organic Chemistry (2020). The Haloform Reaction: Mechanism and Safety Implications. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (2024). Incineration of Halogenated Organic Compounds: Technical Requirements. Retrieved from [[Link](#)]

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## Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [[essr.umd.edu](http://essr.umd.edu)]
- 2. 2,2,2-Trifluoro-1-(2,4,6-trichloro-phenyl)-ethanone | C<sub>8</sub>H<sub>2</sub>Cl<sub>3</sub>F<sub>3</sub>O | CID 72208337 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 3. 1-(2-AMINO-5-CHLOROPHENYL)-2,2,2-TRIFLUOROETHANONE | 154598-53-5 [[chemicalbook.com](http://chemicalbook.com)]
- 4. Haloform reaction - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 5. epa.gov [[epa.gov](http://epa.gov)]
- 6. 2,2,2-trifluoro-1-(3,4,5-trichlorophenyl)ethanone | 158401-00-4 [[chemicalbook.com](http://chemicalbook.com)]
- 7. wmsolutions.com [[wmsolutions.com](http://wmsolutions.com)]
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